

Mitigating aggregation of Mpro during in vitro assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SARS-CoV-2 Mpro-IN-24

Cat. No.: B15579509

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Technical Support Center: Mpro In Vitro Assays

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers encountering challenges with Mpro (Main Protease) aggregation during in vitro assays.

Troubleshooting Guide

This guide addresses common issues related to Mpro aggregation and provides step-by-step solutions to maintain the stability and activity of the enzyme.

Issue 1: Loss of Mpro Enzymatic Activity Over Time

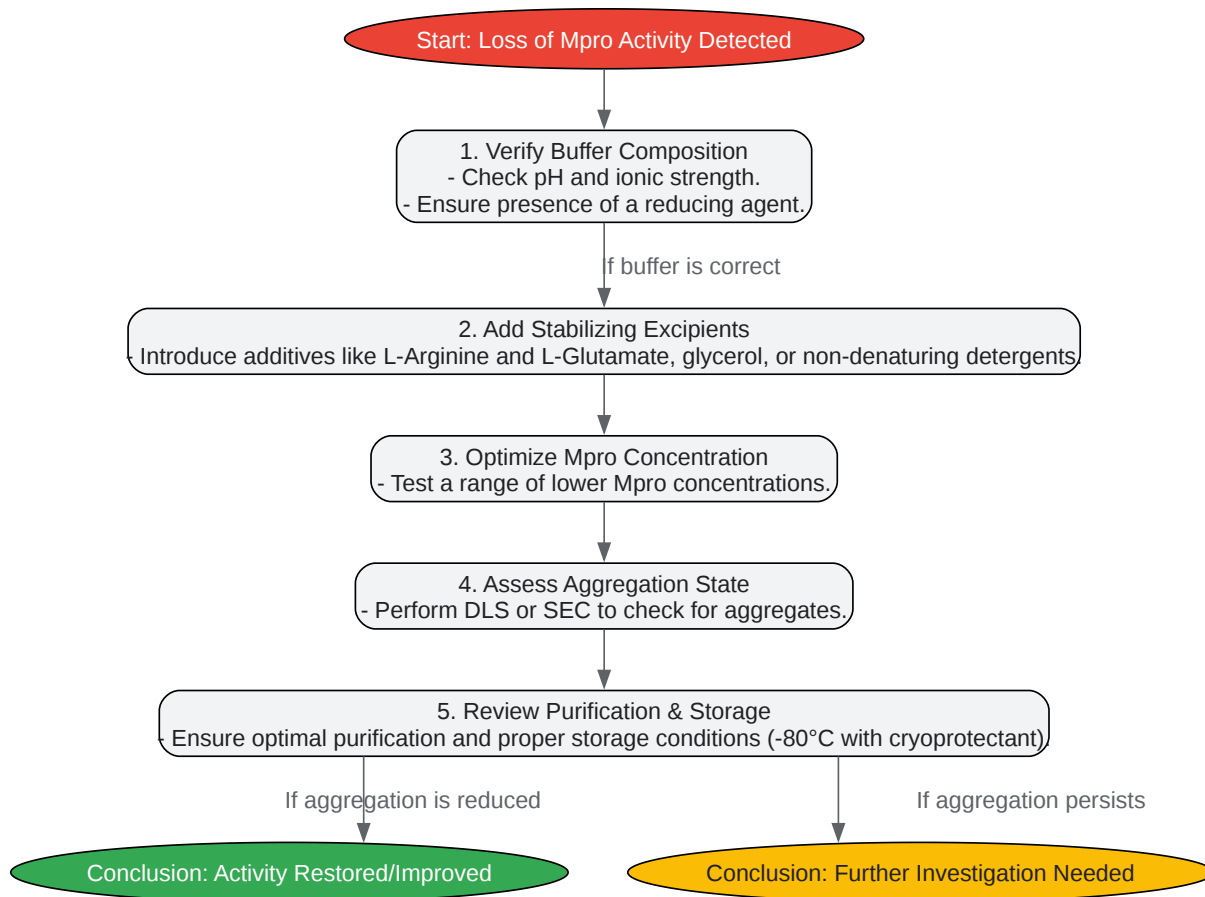
Symptoms:

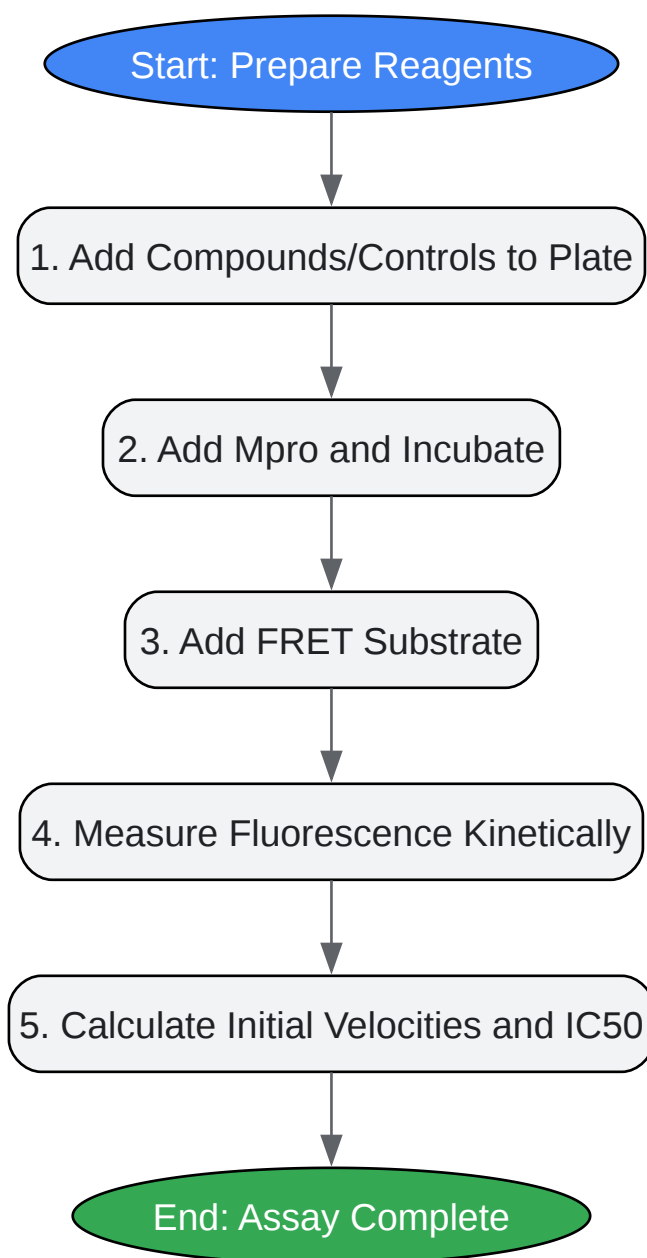
- Decreased or complete loss of proteolytic activity in your FRET-based or other enzymatic assays.
- Inconsistent results between experimental replicates.

Possible Cause:

- Aggregation of Mpro, leading to the formation of non-functional soluble or insoluble aggregates.[\[1\]](#)
- Oxidation of the catalytic cysteine residue (Cys145).

Troubleshooting Steps:





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References

- 1. [lcms.cz](https://www.lcms.cz) [[lcms.cz](https://www.lcms.cz)]
- To cite this document: BenchChem. [Mitigating aggregation of Mpro during in vitro assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15579509/docs#mitigating-aggregation-of-mpro-during-in-vitro-assays>]

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